

An In-depth Technical Guide to 4-(Diphenylamino)benzonitrile

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Compound of Interest

Compound Name: 4-(Diphenylamino)benzonitrile

CAS No.: 20441-00-3

Cat. No.: B1609697

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This guide provides a comprehensive technical overview of **4-(diphenylamino)benzonitrile**, a key intermediate in the development of advanced materials for organic electronics. Intended for researchers, scientists, and professionals in drug development and materials science, this document delves into the chemical properties, synthesis, characterization, and applications of this versatile molecule, with a focus on the scientific principles that underpin its use.

Core Chemical Identity and Properties

4-(Diphenylamino)benzonitrile, identified by the CAS Number 20441-00-3, is a solid organic compound with the molecular formula $C_{19}H_{14}N_2$.^[1] Its structure features a central benzonitrile moiety functionalized with a diphenylamino group at the 4-position. This unique arrangement of an electron-donating diphenylamino group and an electron-withdrawing nitrile group on a phenyl ring gives rise to its interesting photophysical and electronic properties.

Physicochemical Data

A summary of the key physicochemical properties of **4-(diphenylamino)benzonitrile** is presented in the table below. These properties are crucial for its handling, purification, and application in various experimental setups.

Property	Value	Source(s)
CAS Number	20441-00-3	[1][2]
Molecular Formula	C ₁₉ H ₁₄ N ₂	[1][2]
Molecular Weight	270.33 g/mol	
Appearance	Solid	[2][3]
Purity	Typically ≥95%	[2][4]
Storage	Store in a dry, room temperature environment.	[3]

Structural Information

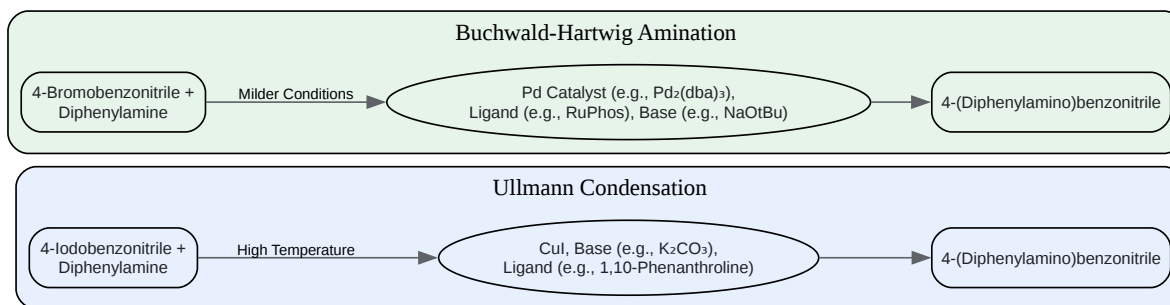
The structural formula of **4-(diphenylamino)benzotrile** is depicted below. The molecule's non-planar, propeller-like structure, arising from the twisted conformation of the phenyl rings of the diphenylamino group, plays a significant role in its electronic and photophysical behavior, particularly in preventing π -stacking in the solid state.

Caption: Chemical structure of **4-(diphenylamino)benzotrile**.

Synthesis and Purification

The synthesis of **4-(diphenylamino)benzotrile** is typically achieved through cross-coupling reactions that form a carbon-nitrogen bond between a diphenylamine and a 4-halobenzotrile. The two most common and effective methods are the Ullmann condensation and the Buchwald-Hartwig amination.

Synthetic Pathways Overview



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Caption: Key synthetic routes to **4-(diphenylamino)benzotrile**.

Experimental Protocol: Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is often preferred due to its milder reaction conditions and broader substrate scope compared to the traditional Ullmann condensation.^{[5][6]}

Objective: To synthesize **4-(diphenylamino)benzotrile** via a palladium-catalyzed cross-coupling reaction.

Materials:

- 4-Bromobenzotrile
- Diphenylamine
- Tris(dibenzylideneacetone)dipalladium(0) (Pd₂(dba)₃)
- 2-Dicyclohexylphosphino-2',6'-diisopropoxybiphenyl (RuPhos)
- Sodium tert-butoxide (NaOtBu)
- Toluene (anhydrous)

- Standard glassware for inert atmosphere synthesis (Schlenk line or glovebox)

Procedure:

- **Catalyst Preparation:** In a glovebox or under a stream of argon, a Schlenk flask is charged with $\text{Pd}_2(\text{dba})_3$ (0.01-0.02 mol%) and RuPhos (0.02-0.04 mol%). Anhydrous toluene is added, and the mixture is stirred for 10-15 minutes to form the active catalyst complex.
- **Reaction Setup:** To a separate oven-dried Schlenk flask, add 4-bromobenzonitrile (1.0 eq), diphenylamine (1.1-1.2 eq), and sodium tert-butoxide (1.4 eq).
- **Reaction Execution:** The catalyst solution is transferred to the reaction flask via cannula. The flask is sealed and heated to 80-110 °C with vigorous stirring. The reaction progress is monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature and quenched with water. The aqueous layer is extracted with ethyl acetate or dichloromethane. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford **4-(diphenylamino)benzonitrile** as a solid.

Characterization and Spectroscopic Data

Thorough characterization is essential to confirm the identity and purity of the synthesized **4-(diphenylamino)benzonitrile**. Standard analytical techniques are employed for this purpose.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons. The protons on the benzonitrile ring will appear as doublets, while the protons on the diphenylamino rings will exhibit more complex multiplet patterns.
- ^{13}C NMR: The carbon NMR spectrum will display distinct signals for the nitrile carbon, the quaternary carbons, and the various aromatic carbons. The chemical shifts will be influenced

by the electron-donating and -withdrawing nature of the substituents.

Infrared (IR) Spectroscopy

The IR spectrum provides valuable information about the functional groups present in the molecule. Key expected absorption bands include:

- C≡N stretch: A strong, sharp absorption band around 2220-2230 cm^{-1} .
- C-N stretch: A moderate absorption in the region of 1350-1250 cm^{-1} .
- Aromatic C-H stretch: Signals above 3000 cm^{-1} .
- Aromatic C=C stretch: Multiple bands in the 1600-1450 cm^{-1} region.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. The electron impact (EI) or electrospray ionization (ESI) mass spectrum should show a prominent molecular ion peak (M^+) corresponding to the molecular weight of 270.33 g/mol .

Applications in Research and Development

4-(Diphenylamino)benzotrile serves as a crucial building block in the synthesis of more complex molecules for applications in materials science, particularly in the field of organic electronics. The triphenylamine core is a well-established hole-transporting moiety, making its derivatives promising for use in:

- Organic Light-Emitting Diodes (OLEDs): As a component of hole-transporting layers (HTLs) or as a host material for phosphorescent emitters.
- Perovskite Solar Cells (PSCs): In the formulation of hole-transporting materials (HTMs) that facilitate efficient charge extraction.^[3]
- Organic Photovoltaics (OPVs): As electron-donating units in donor-acceptor type polymers and small molecules.

- Chemosensors: The fluorescent properties of its derivatives can be modulated by the presence of specific analytes, enabling their use in sensing applications.[3]

The cyano group can be further functionalized or can act as an electron-accepting unit to tune the electronic properties of the final material. For instance, it can be a precursor for the synthesis of molecules with aggregation-induced emission (AIE) or thermally activated delayed fluorescence (TADF) properties.[7]

Safety and Handling

As with any chemical, proper safety precautions must be observed when handling **4-(diphenylamino)benzonitrile**.

Hazard Identification

Based on available safety data sheets, **4-(diphenylamino)benzonitrile** is associated with the following hazards:

- GHS Pictogram: GHS07 (Exclamation mark)
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

Recommended Handling Procedures

Personal Protective Equipment (PPE)
- Nitrile gloves
- Safety glasses with side shields
- Lab coat

Engineering Controls
- Use in a well-ventilated area
- Preferably within a chemical fume hood

Storage
- Store in a tightly sealed container
- Keep in a cool, dry place away from incompatible materials

Disposal
- Dispose of in accordance with local, state, and federal regulations
- Do not dispose of down the drain

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Caption: Best practices for handling **4-(diphenylamino)benzonitrile**.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including nitrile gloves, safety glasses with side shields, and a lab coat.
- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.
- First Aid:
 - If on skin: Wash with plenty of soap and water.
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.
 - If inhaled: Remove person to fresh air and keep comfortable for breathing.

- **Spill Management:** In case of a spill, avoid generating dust. Carefully sweep up the solid material and place it in a sealed container for disposal. Clean the spill area thoroughly.

Conclusion

4-(Diphenylamino)benzotrile is a valuable and versatile chemical intermediate with significant potential in the development of next-generation organic electronic materials. A thorough understanding of its chemical properties, synthesis, and handling is paramount for its effective and safe utilization in a research and development setting. The methodologies and data presented in this guide are intended to provide a solid foundation for scientists and researchers working with this compound.

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